

An In-depth Technical Guide to the Physical and Chemical Properties of Hymenolin

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Compound of Interest

Compound Name: *Hymenolin*

Cat. No.: *B15341837*

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Abstract

Hymenolin is a sesquiterpene lactone, a class of naturally occurring compounds known for a wide range of biological activities. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Hymenolin**. Due to the limited availability of experimentally determined data, this document primarily presents computed properties from reputable chemical databases alongside general experimental protocols applicable to the characterization of sesquiterpene lactones. This guide aims to serve as a foundational resource for researchers and professionals involved in natural product chemistry, pharmacology, and drug development, facilitating further investigation into the therapeutic potential of **Hymenolin**.

Chemical Identity

Identifier	Value	Reference
IUPAC Name	(3aR,4S,7R,8aS,9aR)-4-hydroxy-4,8,9a-trimethyl-2,3,3a,4,5,7-hexahydroazuleno[6,5-b]furan-2,6(9aH)-dione	--INVALID-LINK--
CAS Number	20555-05-9	--INVALID-LINK--
Molecular Formula	C ₁₅ H ₂₀ O ₄	--INVALID-LINK--
Molecular Weight	264.32 g/mol	--INVALID-LINK--
Synonyms	Dihydroparthenin	--INVALID-LINK--

Physicochemical Properties

A comprehensive summary of the available physicochemical data for **Hymenolin** is presented below. It is important to note that most of the quantitative data are computationally predicted and await experimental verification.

Property	Value	Method	Reference
Melting Point	Not available	Experimental	
Boiling Point	Not available	Experimental	
Solubility	Not available	Experimental	
pKa	Not available	Experimental	
LogP (XLogP3)	1.4	Computed	--INVALID-LINK--
Hydrogen Bond Donors	1	Computed	--INVALID-LINK--
Hydrogen Bond Acceptors	4	Computed	--INVALID-LINK--
Rotatable Bond Count	0	Computed	--INVALID-LINK--

Spectroscopic Data

Detailed spectroscopic data is crucial for the unequivocal identification and structural elucidation of **Hymenolin**. Currently, only limited experimental data is publicly available.

Nuclear Magnetic Resonance (NMR) Spectroscopy

A ^{13}C NMR spectrum for **Hymenolin** is available in the SpectraBase database. The spectrum was acquired in Chloroform-d (CDCl_3).^[1]

Table 3.1: ^{13}C NMR Spectral Data (Predicted) (Note: Experimental chemical shifts should be determined for accurate structural assignment.)

Atom Number	Predicted ^{13}C Chemical Shift (ppm)
Assignments require experimental verification. Data not available in searched resources.	

Other Spectroscopic Data

No experimental UV-Vis, Infrared (IR), or Mass Spectrometry (MS) data for **Hymenolin** were found in the public domain during the literature search. General spectral characteristics for sesquiterpene lactones are described in the experimental protocols section.

Biological Activity and Potential Signaling Pathways

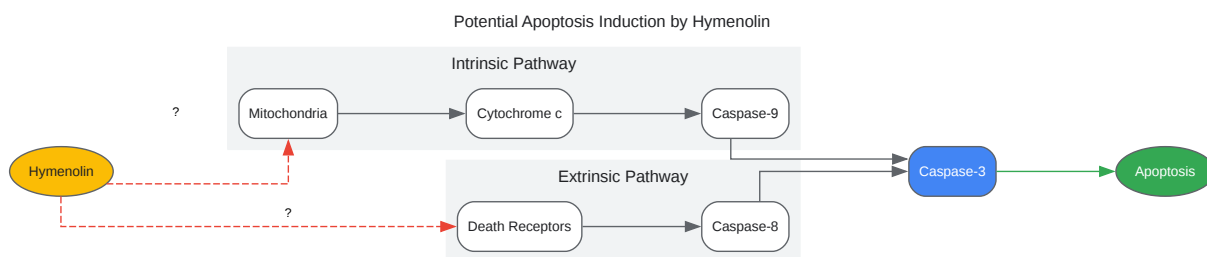
While specific studies on the signaling pathways directly modulated by **Hymenolin** are limited, the broader class of sesquiterpene lactones is well-documented to possess a range of biological activities, primarily anti-inflammatory and cytotoxic effects. These activities are often attributed to the presence of the α,β -unsaturated carbonyl group, which can react with nucleophilic residues in cellular macromolecules.

Potential, yet unconfirmed, signaling pathways that may be affected by **Hymenolin** include:

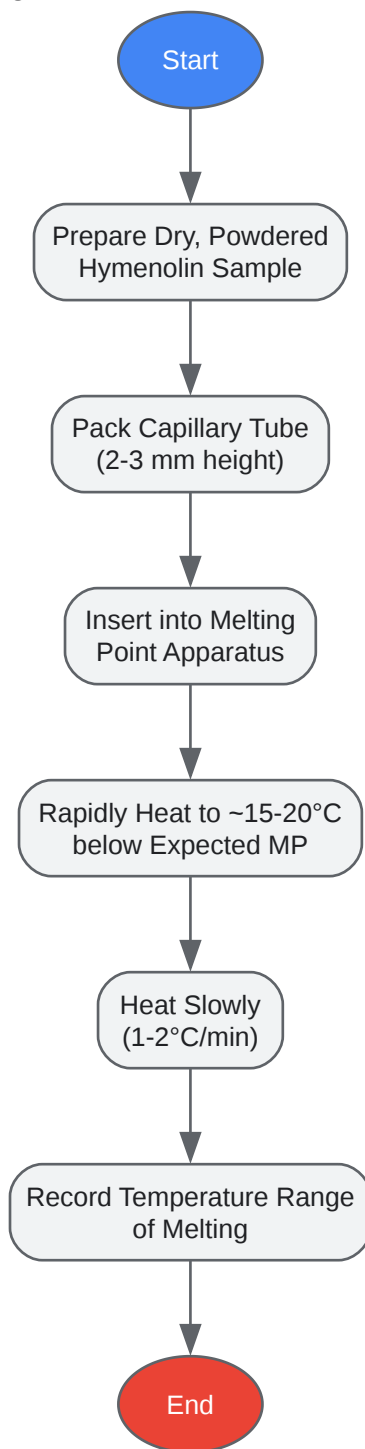
- **NF- κ B Signaling Pathway:** Many sesquiterpene lactones are known to inhibit the NF- κ B pathway, a key regulator of inflammation and cell survival. Inhibition often occurs through the alkylation of critical cysteine residues on proteins within this pathway.

- **STAT3 Signaling Pathway:** The STAT3 pathway is another important target in cancer and inflammation. Some natural products have been shown to interfere with STAT3 activation and dimerization.
- **Apoptosis Pathways:** The cytotoxic effects of sesquiterpene lactones are often mediated by the induction of apoptosis. This can occur through both the intrinsic (mitochondrial) and extrinsic (death receptor) pathways.

Further research is required to elucidate the specific molecular targets and signaling cascades that **Hymenolin** interacts with.



Melting Point Determination Workflow

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References

- 1. spectrabase.com [spectrabase.com]
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